

# Essential Safety and Logistical Information for Handling 5-Hexynoic Acid

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## Compound of Interest

Compound Name: 5-Hexynoic acid

Cat. No.: B1207188

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, procedural guidance for the safe use of **5-Hexynoic acid**, a corrosive and hazardous compound.

## Chemical Properties and Hazards

**5-Hexynoic acid** is a clear, yellow liquid that is classified as a corrosive material.<sup>[1][2]</sup> It can cause severe skin burns, serious eye damage, and is harmful if swallowed, inhaled, or absorbed through the skin.<sup>[1][2][3]</sup> Due to these hazards, strict adherence to safety protocols is essential.

Property	Value	Source
Molecular Formula	C6H8O2	[1]
Molecular Weight	112.13 g/mol	[1][4]
Boiling Point	224-225 °C at 760 mmHg	[1][3][4]
Density	1.016 g/mL at 25 °C	[1][4]
Flash Point	110 °C (230 °F)	[1][3][4]
Signal Word	Warning	[4]
Hazard Statements	H314, H315, H319, H332, H335	[2][4][5]

## Operational Plan: Handling 5-Hexynoic Acid

A systematic approach is crucial when working with **5-Hexynoic acid** to minimize exposure and prevent accidents.

### 1. Engineering Controls:

- Always handle **5-Hexynoic acid** in a properly functioning chemical fume hood.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[1\]](#)[\[3\]](#)[\[6\]](#)

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z.87.1 standards.[\[7\]](#)  
A face shield should be worn in addition to goggles when there is a significant risk of splashing.[\[7\]](#)[\[8\]](#)
- Skin Protection:
  - Wear chemical-resistant gloves (nitrile gloves are generally suitable for incidental contact, but the specific glove type should be chosen based on the task and exposure level).[\[7\]](#)
  - A lab coat or chemical-resistant apron is required to protect against skin contact.[\[7\]](#)
  - Do not wear open-toed shoes in the laboratory.[\[7\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[\[1\]](#)

### 3. Handling Procedures:

- Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
- Do not inhale vapors or mists.[\[1\]](#)

- When diluting, always add the acid to water slowly, never the other way around, to prevent a violent exothermic reaction.[9][10]
- Use corrosion-resistant containers for storage and handling.[9]

## Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3]
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1][3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1][3]
- Spills: For small spills, absorb the material with an inert absorbent such as vermiculite, sand, or earth.[1][3] Place the absorbed material into a suitable, labeled container for hazardous waste disposal. For large spills, evacuate the area and contact emergency personnel.

## Disposal Plan

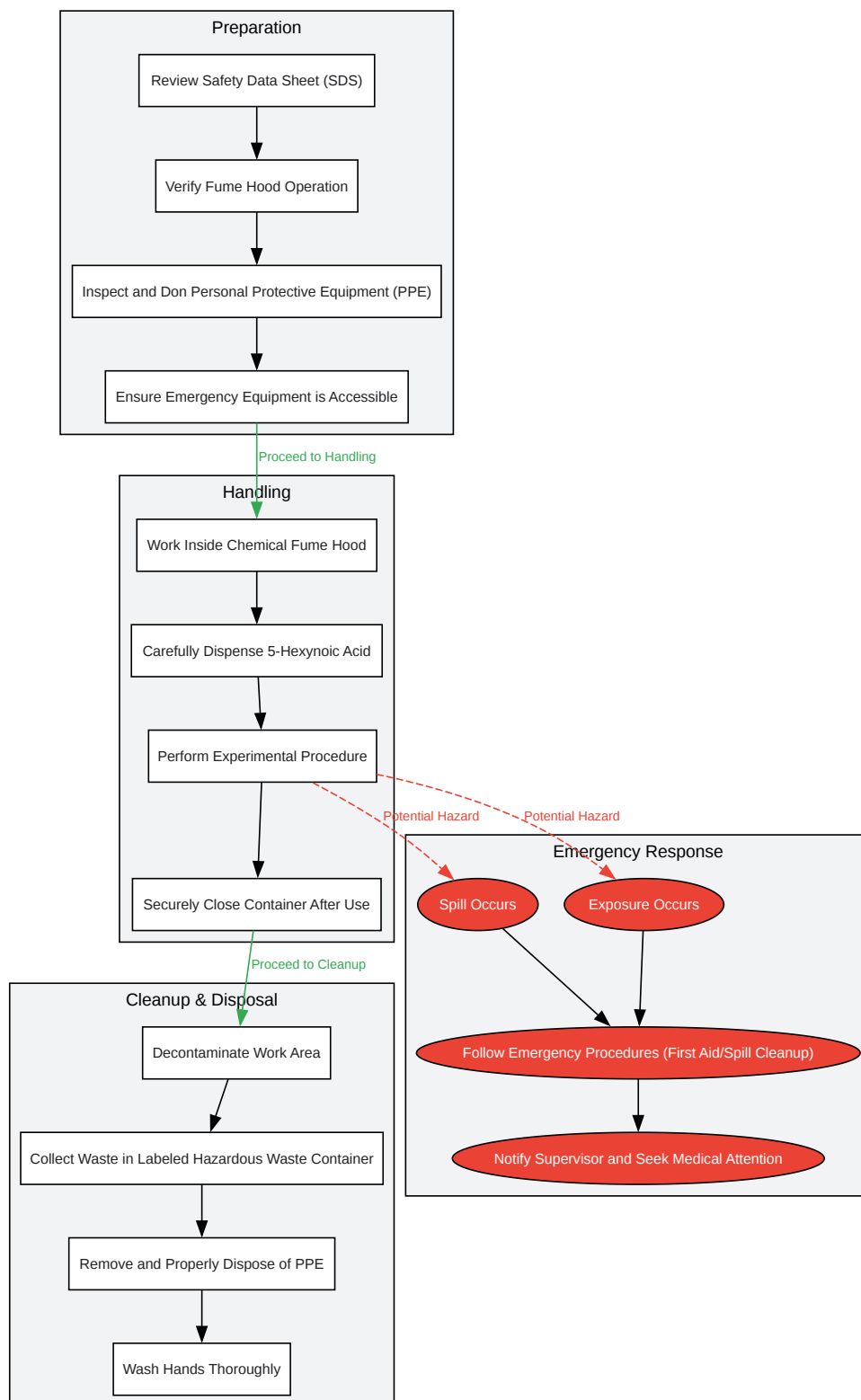
**5-Hexynoic acid** and any materials contaminated with it are considered hazardous waste.

- Waste Collection:
  - Collect all waste containing **5-Hexynoic acid** in a designated, properly labeled, and sealed container.
  - Do not mix with incompatible waste streams, such as strong oxidizing agents.[1]
- Disposal:

- Dispose of the hazardous waste through a licensed and certified hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of corrosive and organic chemical waste.<sup>[1][3]</sup>

#### Workflow for Handling **5-Hexynoic Acid**

## Workflow for Handling 5-Hexynoic Acid

[Click to download full resolution via product page](#)Caption: Procedural workflow for the safe handling of **5-Hexynoic acid**.

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